

Proper Disposal of 11-Tricosene: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **11-Tricosene**

Cat. No.: **B1239029**

[Get Quote](#)

Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **11-Tricosene**, a long-chain alkene, is crucial for maintaining laboratory safety and ensuring environmental compliance. This guide provides a comprehensive, step-by-step operational plan for its disposal, aligning with general best practices for chemical waste management in a laboratory setting.

Hazardous Waste Determination

Before disposal, laboratory personnel must perform a hazardous waste determination.^[1] **11-Tricosene** is a non-halogenated hydrocarbon.^{[2][3]} Based on available safety data for the closely related isomer, cis-9-tricosene, it has a flash point greater than 110°C (230°F), which is above the 60°C (140°F) threshold for ignitability as defined by the Resource Conservation and Recovery Act (RCRA). Therefore, it is unlikely to be classified as a characteristic hazardous waste for ignitability. It is not typically found on the EPA's F, K, P, or U lists of hazardous wastes.^{[4][5]} However, it is imperative to consult your institution's specific guidelines and the chemical's Safety Data Sheet (SDS) to confirm its classification, as it may be regulated under local or state rules.^[6]

Quantitative Data for 11-Tricosene Disposal

The following table summarizes key quantitative data relevant to the safe handling and disposal of **11-Tricosene**.

Property	Value	Significance for Disposal
Chemical Formula	<chem>C23H46</chem>	Indicates it is a long-chain, non-halogenated hydrocarbon. This is key for waste stream segregation.
Physical State	Liquid	Dictates the type of waste container needed (i.e., for liquids).
Solubility in Water	Insoluble	Prohibits disposal down the drain. ^{[7][8]}
Flash Point	> 110 °C / > 230 °F (for cis-9-Tricosene)	Suggests it is not an ignitable hazardous waste under RCRA, which simplifies storage requirements (must be confirmed with specific SDS). ^[9]
Hazard Classification	Generally not listed as hazardous waste. May be classified as a skin sensitizer.	Determines the required labeling and handling precautions. Always check the specific SDS.

Experimental Protocol: Waste Segregation and Collection

The primary protocol for the disposal of **11-Tricosene** involves its collection as a non-halogenated organic solvent waste.

Materials:

- Dedicated, properly labeled waste container (chemically compatible, e.g., high-density polyethylene)

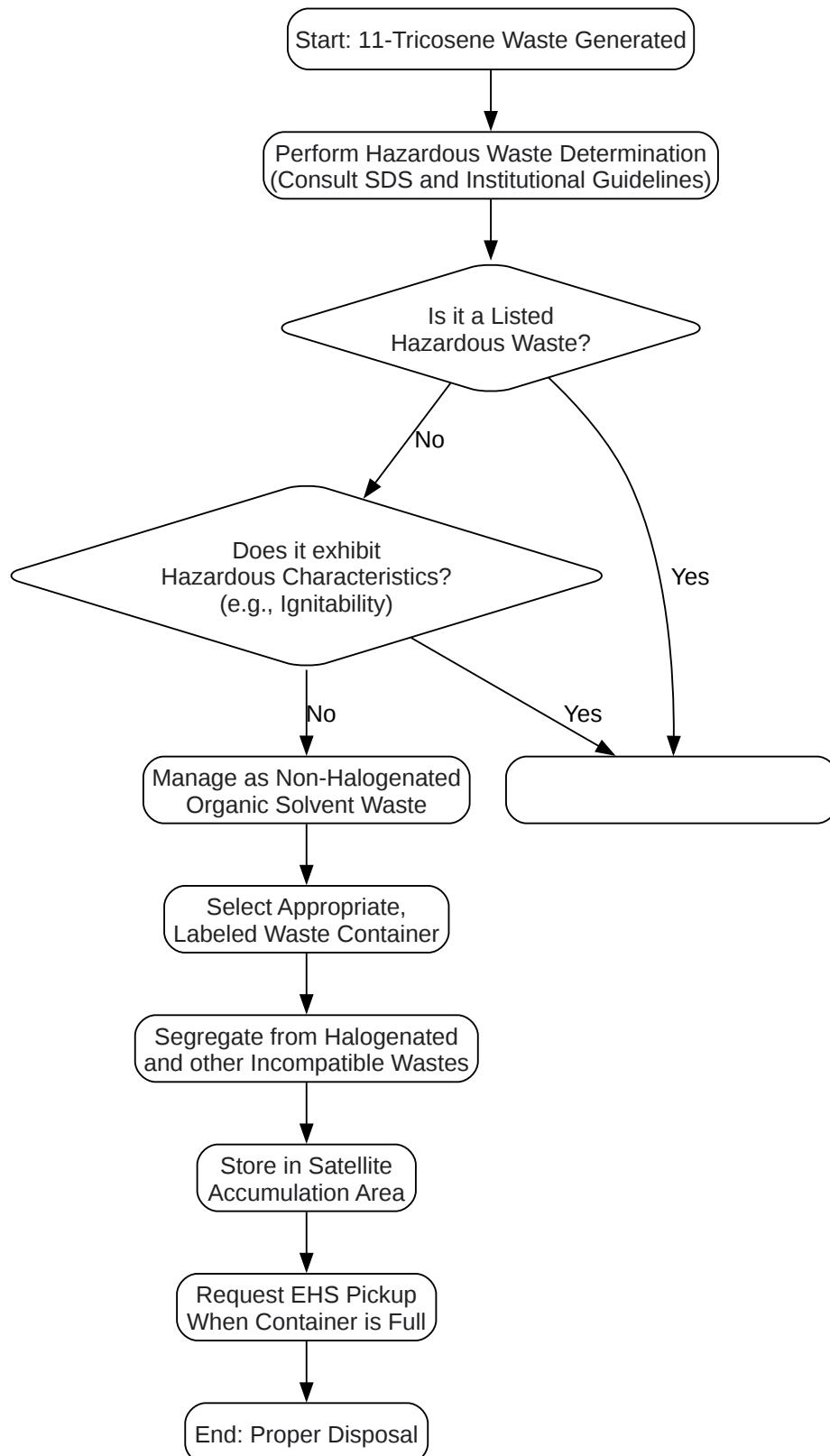
- Hazardous waste labels (as provided by your institution's Environmental Health and Safety department)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate chemical-resistant gloves.

Procedure:

- Container Selection: Obtain a suitable waste container from your institution's EHS department. Ensure it is clean, in good condition, and has a secure, leak-proof cap.[\[3\]](#)
- Labeling: Before adding any waste, affix a hazardous waste label to the container. Fill out all required information, including the full chemical name ("**11-Tricosene**"), and the names of any other chemicals if it is a mixture. Do not use abbreviations.[\[3\]](#)
- Waste Collection: In a well-ventilated area, such as a chemical fume hood, carefully pour the **11-Tricosene** waste into the designated container. Avoid splashing.
- Segregation: Crucially, do not mix **11-Tricosene** with halogenated solvents.[\[2\]](#)[\[7\]](#) Keep halogenated and non-halogenated waste streams separate to facilitate proper disposal and recycling.[\[2\]](#)
- Container Management: Keep the waste container securely closed when not in use.[\[3\]](#)[\[8\]](#) Store it in a designated satellite accumulation area within the laboratory.
- Request for Pickup: Once the container is nearly full (do not overfill), submit a waste pickup request to your institution's EHS department according to their procedures.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **11-Tricosene**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **11-Tricosene**.

This comprehensive approach ensures that the disposal of **11-Tricosene** is conducted safely, efficiently, and in accordance with regulatory requirements, thereby protecting laboratory personnel and the environment. Always prioritize consulting your institution's specific waste management policies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. eCFR :: 40 CFR 262.11 -- Hazardous waste determination and recordkeeping. [ecfr.gov]
- 2. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 3. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 4. actenviro.com [actenviro.com]
- 5. epa.gov [epa.gov]
- 6. fishersci.com [fishersci.com]
- 7. 7.2 Organic Solvents [ehs.cornell.edu]
- 8. louisville.edu [louisville.edu]
- 9. EPA Hazardous Waste Codes | UGA Environmental Safety Division [esd.uga.edu]
- To cite this document: BenchChem. [Proper Disposal of 11-Tricosene: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1239029#11-tricosene-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com